

Proper Disposal of Enterobactin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enterobactin*

Cat. No.: *B1671361*

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Enterobactin, a high-affinity siderophore produced by various bacteria, is a valuable tool in a range of research applications, from microbiology to drug development.[1][2][3] As with any laboratory chemical, understanding and implementing proper disposal procedures is critical to ensure personnel safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **Enterobactin** waste.

Note on Conflicting Safety Data: It is important to note that Safety Data Sheets (SDS) from different suppliers may contain conflicting hazard classifications for **Enterobactin** and its apo form (apo-**Enterobactin**). While some sources classify it as a non-hazardous substance, others categorize it as harmful if swallowed and very toxic to aquatic life with long-lasting effects[4]. Given this discrepancy, it is prudent to adopt a conservative approach and manage all **Enterobactin** waste as potentially hazardous chemical waste.

Chemical and Physical Properties

A summary of key quantitative data for **Enterobactin** is provided below. This information is essential for accurate waste manifest documentation and for understanding its chemical nature.

Property	Value	Reference
CAS Number	28384-96-5 (Enterobactin)	
30414-16-5 (apo-Enterobactin)	[4]	
Molecular Formula	C ₃₀ H ₂₇ N ₃ O ₁₅	[5]
Molecular Weight	669.5 g/mol	[5]
Solubility	Soluble in DMSO or acetonitrile:water (9:1) at 10 mg/ml	[6]
Storage Temperature	-20°C	[6]

Disposal Protocol for Enterobactin Waste

The following step-by-step protocol is based on standard laboratory procedures for chemical waste management and should be adapted to comply with your institution's specific guidelines and local regulations.

Step 1: Waste Segregation and Collection

- Designated Waste Container: All solid and liquid waste containing **Enterobactin** should be collected in a designated, compatible, and clearly labeled hazardous waste container.[7][8]
 - For solid waste (e.g., contaminated gloves, weigh boats, pipette tips), use a securely sealable container, such as a plastic jar or a lined bucket.[7]
 - For liquid waste (e.g., unused solutions, contaminated media), use a leak-proof container compatible with the solvents used (e.g., a high-density polyethylene (HDPE) bottle).
- Labeling: The waste container must be labeled with the words "Hazardous Waste" and the full chemical name "**Enterobactin**".[9] List all other chemical constituents of the waste, including solvents and their approximate concentrations.
- Avoid Mixing: Do not mix **Enterobactin** waste with other waste streams, especially incompatible materials like strong acids, bases, or oxidizing agents.[4] Keep halogenated

and non-halogenated solvent wastes separate if required by your institution's waste management program.[\[9\]](#)

Step 2: Storage of Waste

- **Secure Storage:** Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[9\]](#)
- **Secondary Containment:** Place the primary waste container in a secondary container (e.g., a chemical-resistant tray or bin) to contain any potential leaks or spills.
- **Ventilation:** Ensure the storage area is well-ventilated.[\[8\]](#)

Step 3: Disposal Procedure

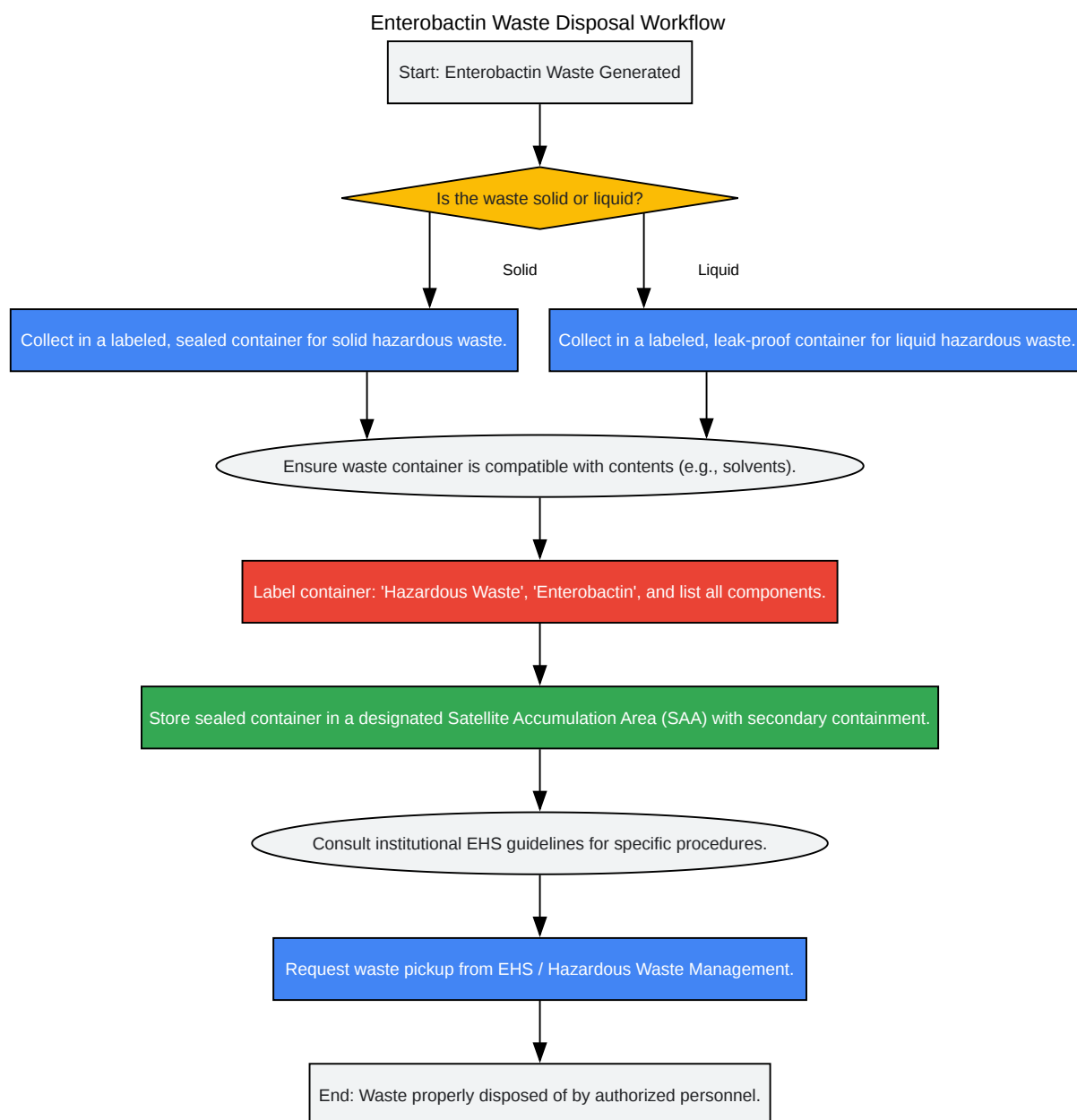
- **Consult Institutional Guidelines:** Before proceeding, always consult your institution's Environmental Health and Safety (EHS) office for specific procedures and requirements for chemical waste disposal.[\[10\]](#)
- **Arrange for Pickup:** Contact your institution's EHS or hazardous waste management team to schedule a pickup for the full waste container. Do not dispose of **Enterobactin** waste down the drain or in the regular trash.[\[11\]](#)
- **Documentation:** Complete all required waste disposal forms or manifests as provided by your EHS office. Accurate documentation of the waste contents is crucial for proper disposal.

Step 4: Handling Spills and Decontamination

- **Spill Response:** In case of a spill, avoid generating dust from solid material. Collect the spilled material using an absorbent material for liquids or by carefully sweeping up solids.
- **Decontamination:** Clean the affected area thoroughly. All materials used for spill cleanup (e.g., absorbent pads, wipes, contaminated PPE) must be placed in the designated **Enterobactin** hazardous waste container.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Enterobactin** and its waste.

Operational Workflow for Enterobactin Disposal

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Enterobactin** waste in a laboratory setting.



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Caption: Workflow for the safe segregation, storage, and disposal of **Enterobactin** waste.

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- To cite this document: BenchChem. [Proper Disposal of Enterobactin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671361#enterobactin-proper-disposal-procedures]

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